

Synthesis of Azomethine-H Reagent: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Azomethine-H monosodium salt hydrate

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An in-depth guide for researchers, scientists, and drug development professionals on the synthesis of the Azomethine-H reagent, a crucial colorimetric agent for boron determination and a versatile building block in medicinal chemistry. This document provides a comprehensive overview of the synthesis, including detailed experimental protocols, quantitative data, and visual representations of the chemical pathway and experimental workflow.

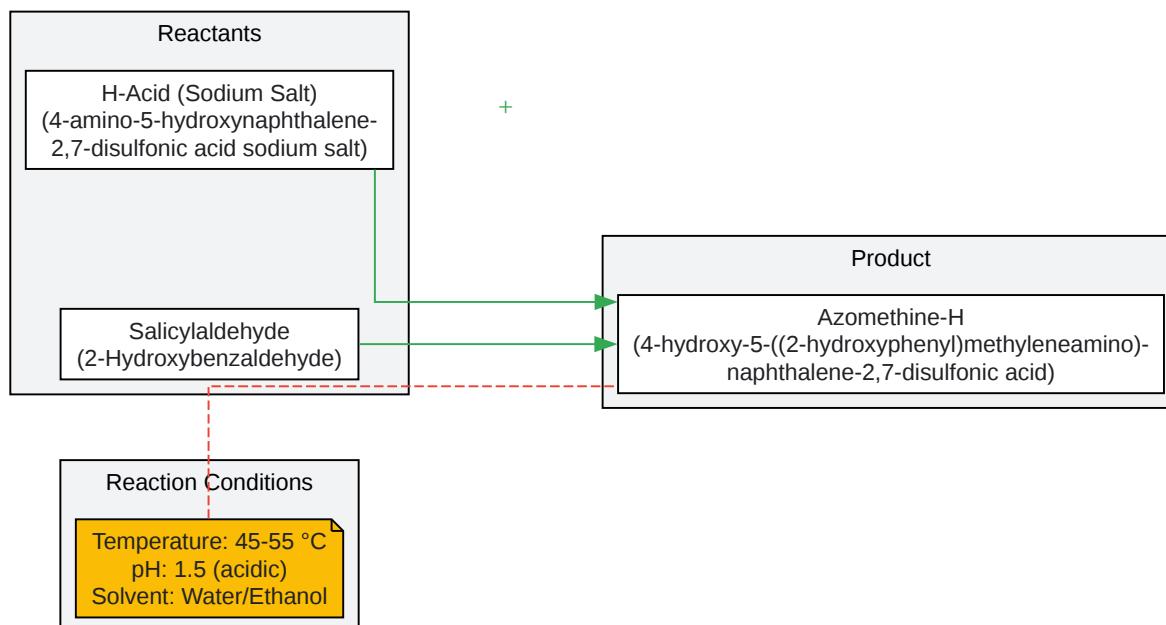
Introduction

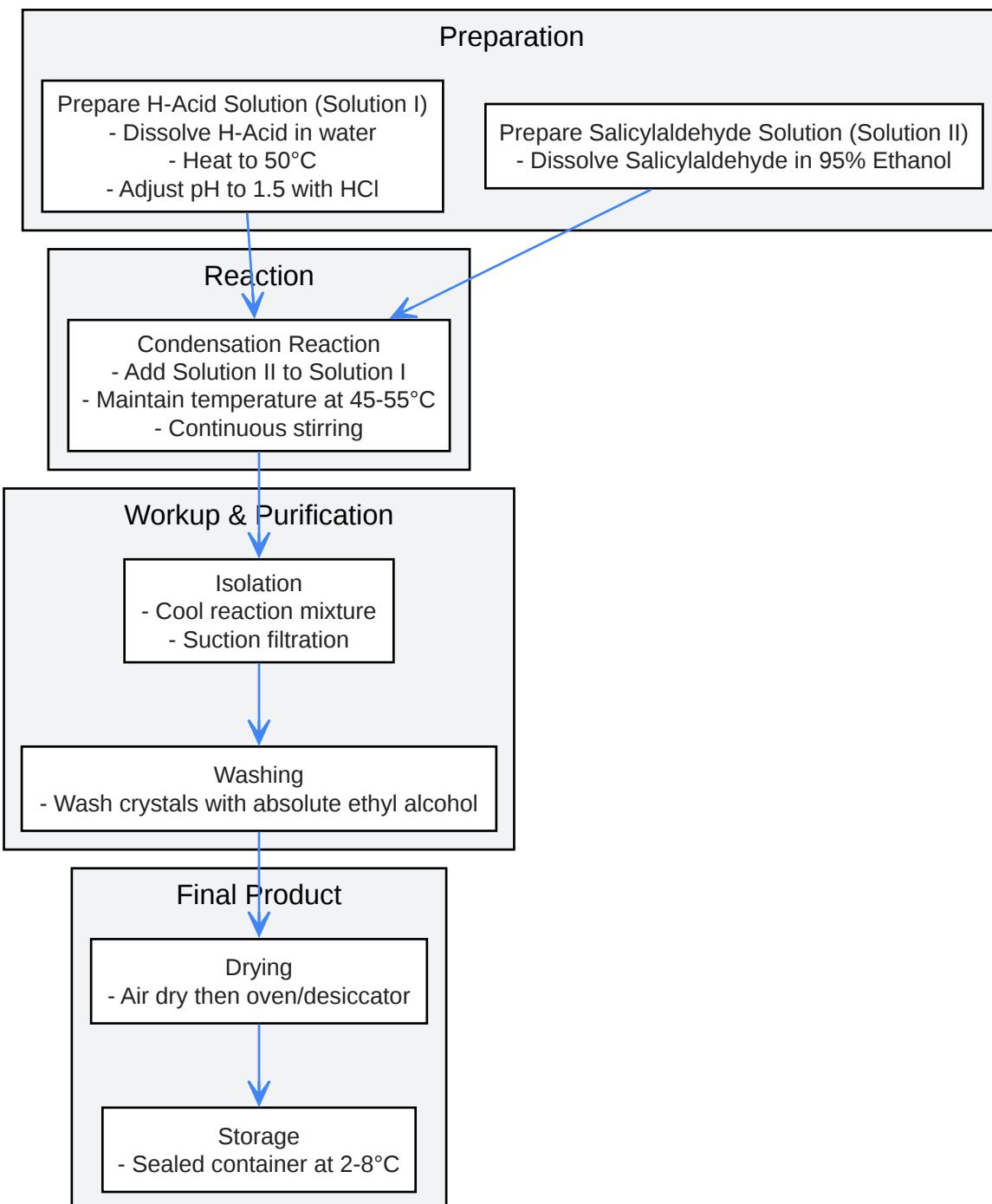
Azomethine-H, chemically known as 4-hydroxy-5-((2-hydroxyphenyl)methyleneamino)naphthalene-2,7-disulfonic acid, is a widely used reagent in analytical chemistry, particularly for the colorimetric determination of boron.^{[1][2]} Its ability to form a stable, colored complex with borate ions allows for sensitive and accurate quantification.^{[1][2]} Beyond its analytical applications, the azomethine functional group is a key pharmacophore in various drug discovery programs, exhibiting a wide range of biological activities. This guide details a robust and high-yield synthesis protocol for Azomethine-H, adapted from established methodologies, to facilitate its preparation in a research laboratory setting.

Chemical Synthesis Pathway

The synthesis of Azomethine-H is achieved through the condensation reaction between H-acid (4-amino-5-hydroxynaphthalene-2,7-disulfonic acid) and salicylaldehyde (2-hydroxybenzaldehyde). This reaction, characteristic of azomethine synthesis, involves the

nucleophilic attack of the primary amine on the carbonyl carbon of the aldehyde, followed by dehydration to form the imine linkage.



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References

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- 2. Automated preparation of Azomethine-H and the subsequent determination of boron in fertilizer process and water effluent streams with sequential injection analysis - Analyst (RSC Publishing) [pubs.rsc.org]
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